

Application Notes and Protocols: Freund's Complete Adjuvant-Induced Arthritis Model Using GSK1482160

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Compound of Interest

Compound Name: **GSK1482160**

Cat. No.: **B607767**

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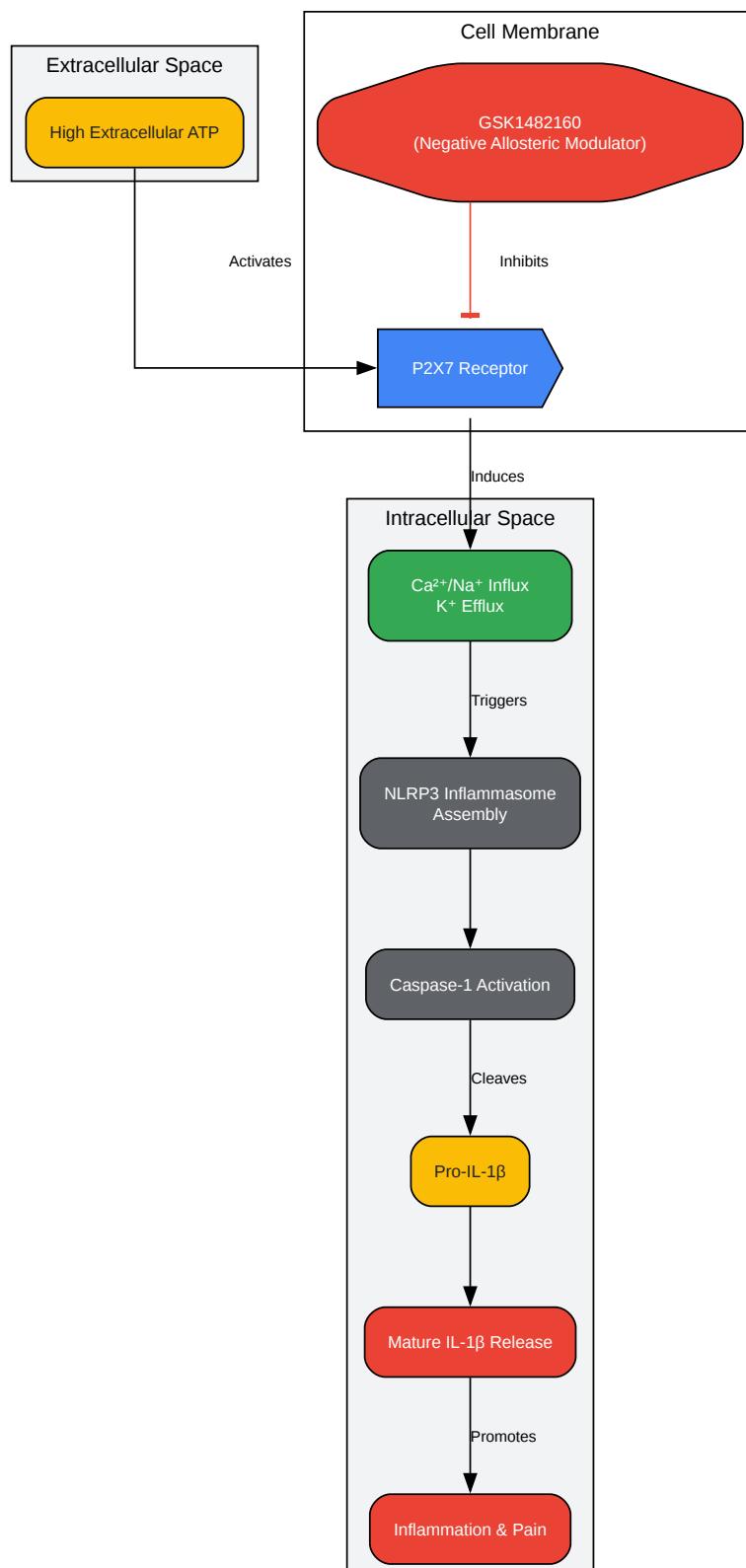
Introduction

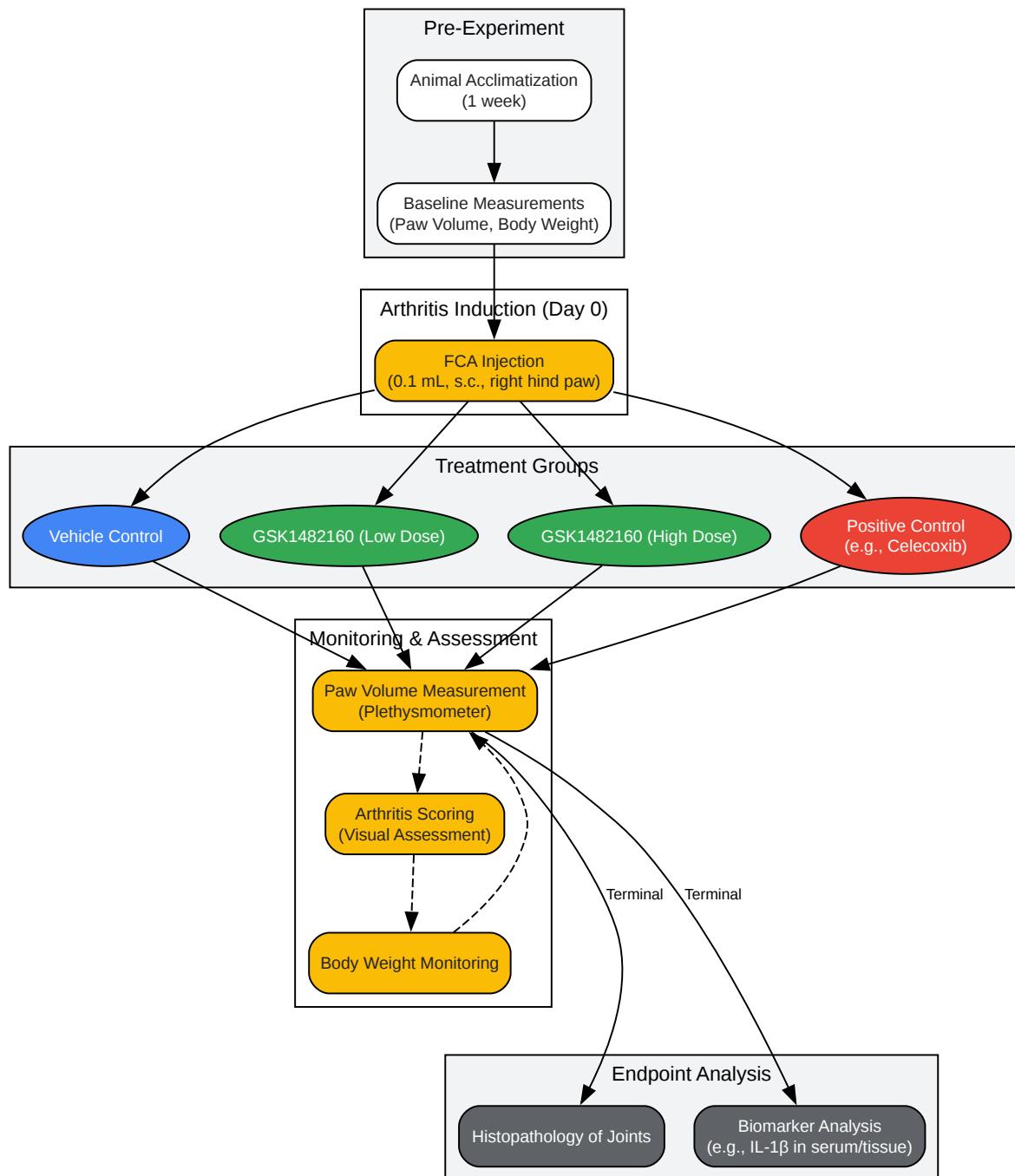
Freund's Complete Adjuvant (FCA)-induced arthritis in rodents is a widely utilized and well-characterized preclinical model for studying the pathogenesis of inflammatory arthritis, particularly rheumatoid arthritis. This model is instrumental in the evaluation of novel anti-inflammatory and analgesic compounds. This document provides detailed application notes and protocols for inducing arthritis using FCA and for evaluating the therapeutic potential of **GSK1482160**, a negative allosteric modulator of the P2X7 receptor. **GSK1482160** has been shown to be effective in preclinical models of inflammatory pain.[\[1\]](#)[\[2\]](#)

GSK1482160 exerts its effects by targeting the P2X7 receptor, an ATP-gated ion channel primarily expressed on immune cells.[\[1\]](#)[\[2\]](#) Activation of the P2X7 receptor by high concentrations of extracellular ATP, often present at sites of inflammation and tissue injury, triggers the release of pro-inflammatory cytokines, most notably interleukin-1 β (IL-1 β).[\[1\]](#) By modulating the P2X7 receptor, **GSK1482160** inhibits the release of these key inflammatory mediators, thereby reducing inflammation and pain.

P2X7 Receptor Signaling Pathway in Inflammation

The P2X7 receptor plays a crucial role in the inflammatory cascade. Upon activation by extracellular ATP, the receptor forms a non-selective cation channel, leading to an influx of Ca^{2+} and Na^+ and an efflux of K^+ . This potassium efflux is a critical signal for the assembly of the NLRP3 inflammasome, a multi-protein complex that activates caspase-1. Activated caspase-1 then cleaves pro-IL-1 β and pro-IL-18 into their mature, biologically active forms, which are subsequently released from the cell to propagate the inflammatory response.



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References

- 1. Pharmacokinetic and pharmacodynamic profiling of a P2X7 receptor allosteric modulator GSK1482160 in healthy human subjects - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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